

# physicochemical properties of 5-tert-Butyl-1H-imidazole-4-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 5-tert-Butyl-1H-imidazole-4-carbaldehyde

**Cat. No.:** B3022032

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **5-tert-Butyl-1H-imidazole-4-carbaldehyde**

## Abstract

**5-tert-Butyl-1H-imidazole-4-carbaldehyde** (CAS No: 714273-83-3) is a heterocyclic building block of significant interest in medicinal chemistry and drug discovery. Its unique molecular architecture, featuring a sterically demanding tert-butyl group and a reactive carbaldehyde function on an imidazole scaffold, provides a versatile platform for the synthesis of complex, biologically active molecules. This guide offers a comprehensive analysis of its core physicochemical properties, spectral characteristics, reactivity, and handling protocols. We will explore the causal relationships between its structure and properties, providing field-proven insights for researchers, scientists, and drug development professionals aiming to leverage this compound in their synthetic programs.

## Core Physicochemical & Structural Properties

The inherent properties of **5-tert-Butyl-1H-imidazole-4-carbaldehyde** are dictated by the interplay of its three primary functional components: the aromatic imidazole ring, the bulky lipophilic tert-butyl group, and the electrophilic aldehyde. The imidazole moiety provides a site for hydrogen bonding and potential coordination, while the tert-butyl group enhances solubility in organic media and can provide metabolic stability in derivative compounds.

## Key Physicochemical Data

The essential physicochemical properties are summarized below, providing a foundational dataset for experimental design.

Property	Value	Source(s)
CAS Number	714273-83-3	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O	
Molecular Weight	152.19 g/mol	<a href="#">[1]</a>
Appearance	Off-white to pale brown solid/crystalline powder	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	122-124 °C	<a href="#">[1]</a>
pKa (Predicted)	11.53 ± 0.10	<a href="#">[2]</a>
Purity	≥95%	<a href="#">[1]</a>

## Structural Representation

The molecular structure is key to understanding its reactivity and interactions.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 714273-83-3 Cas No. | 5-tert-Butyl-1H-imidazole-4-carbaldehyde | Apollo [store.apolloscientific.co.uk]
- 2. 5-(tert-Butyl)-1H-imidazole-4-carbaldehyde CAS#: 714273-83-3 [m.chemicalbook.com]
- 3. Imidazole-4-carboxaldehyde, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]

- To cite this document: BenchChem. [physicochemical properties of 5-tert-Butyl-1H-imidazole-4-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3022032#physicochemical-properties-of-5-tert-butyl-1h-imidazole-4-carbaldehyde>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)